

Application Notes and Protocols: Galactosyl-lactose in Functional Food Development

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Compound of Interest

Compound Name: Galactosyl-lactose

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Introduction

Galactosyl-lactose, a key component of galactooligosaccharides (GOS), is a non-digestible carbohydrate with significant prebiotic properties.^{[1][2]} Its ability to selectively stimulate the growth and activity of beneficial gut microbiota, particularly Bifidobacterium and Lactobacillus, makes it a valuable ingredient for the development of functional foods and beverages.^{[1][3][4][5][6][7][8][9]} These application notes provide an overview of the functional applications of **galactosyl-lactose**, supported by quantitative data and detailed experimental protocols for its evaluation.

Functional Applications

The primary application of **galactosyl-lactose** in functional foods stems from its role as a prebiotic, leading to several health benefits:

- **Modulation of Gut Microbiota:** **Galactosyl-lactose** promotes a healthy gut environment by increasing the population of beneficial bacteria.^{[3][4][5][7][9][10]}

- Alleviation of Lactose Intolerance: By enhancing the lactose-metabolizing capacity of the gut microbiota, it can help reduce the symptoms of lactose intolerance.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Production of Short-Chain Fatty Acids (SCFAs): Fermentation of **galactosyl-lactose** by gut bacteria yields SCFAs such as acetate, propionate, and butyrate, which are crucial for gut health and have systemic effects.[\[8\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Immune System Modulation: **Galactosyl-lactose** and its metabolites can exert anti-inflammatory effects and help regulate the immune system.[\[4\]](#)[\[12\]](#)[\[17\]](#)[\[18\]](#)

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the effects of **galactosyl-lactose** (as GOS) supplementation.

Table 1: Impact of GOS on Gut Microbiota Composition

Study Population	GOS Dosage	Duration	Key Findings	Reference
Lactose Intolerant Individuals	15 g/day	36 days	Significant increase in relative abundance of Bifidobacterium, Lactobacillus, and Faecalibacterium .[7][9]	[7][9]
Lactose Intolerant Individuals	Low-dose: 5g twice daily; High-dose: 7.5g twice daily	30 days	Significant increase in five Bifidobacterium taxa.[5]	[5]
Healthy Adults	Low-lactose, high-GOS milk	2 weeks	3-fold increase in median abundance of Bifidobacterium (from 1.1% to 3.2%).[8]	[8]
Lactose Intolerant Mice	0.5 g/day	3 weeks (prophylactic)	Significant enrichment of Bifidobacterium. [4]	[4]

Table 2: Effect of GOS on Lactose Intolerance Symptoms and SCFA Production

Study Population	GOS Dosage	Duration	Impact on Symptoms	Impact on SCFA Production	Reference
Lactose Intolerant Individuals	Pooled GOS groups	31 days	Significant reduction in cramping and bloating after a lactose challenge.[6]	Not specified	[6]
Lactose Intolerant Individuals	Not specified	30 days	40% of participants reported a ≥ 4 -point reduction or no symptoms on the LI symptom composite score compared to 26% with placebo.[5]	Not specified	[5]
In vitro Fecal Cultures	GOS supplementation	Not specified	Not applicable	Increased levels of butyrate and lactate.[16]	[16]
Healthy Adults	Low-lactose, high-GOS milk	2 weeks	Not specified	Positive correlation between Bifidobacterium abundance and plasma acetoacetate, with a trend for 3-	[8]

hydroxybutyr
ate and
acetate.[8]

Experimental Protocols

Protocol 1: In Vitro Fermentation of Galactosyl-lactose by Fecal Microbiota

This protocol is designed to assess the prebiotic potential of **galactosyl-lactose** by measuring changes in microbiota composition and SCFA production in an in vitro setting.

Materials:

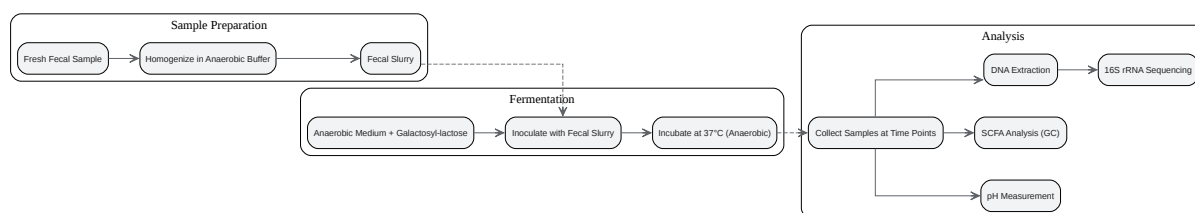
- Fresh fecal samples from healthy donors
- Anaerobic culture medium (e.g., basal medium with peptone water, yeast extract)
- **Galactosyl-lactose** (or GOS) as the test substrate
- Control substrates (e.g., glucose, no substrate)
- Anaerobic chamber or jars with gas packs
- pH meter
- Gas chromatograph (GC) for SCFA analysis
- DNA extraction kit
- Reagents for 16S rRNA gene sequencing

Procedure:

- **Fecal Slurry Preparation:** Homogenize fresh fecal samples in pre-reduced anaerobic buffer inside an anaerobic chamber.

- Inoculation: Add the fecal slurry to anaerobic culture medium containing the test substrate (**galactosyl-lactose**) or control substrates.
- Incubation: Incubate the cultures anaerobically at 37°C for a specified period (e.g., 24-48 hours).
- Sampling: At different time points, collect aliquots for pH measurement, SCFA analysis, and microbial DNA extraction.
- SCFA Analysis: Centrifuge the samples, filter the supernatant, and analyze for SCFAs (acetate, propionate, butyrate) using GC.
- Microbiota Analysis: Extract DNA from the cell pellets and perform 16S rRNA gene sequencing to determine the changes in microbial community composition.

Workflow Diagram:



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Caption: In Vitro Fermentation Workflow.

Protocol 2: Evaluation of Galactosyl-lactose in a Mouse Model of Lactose Intolerance

This protocol outlines an animal study to investigate the effects of **galactosyl-lactose** on lactose intolerance symptoms and gut health.

Materials:

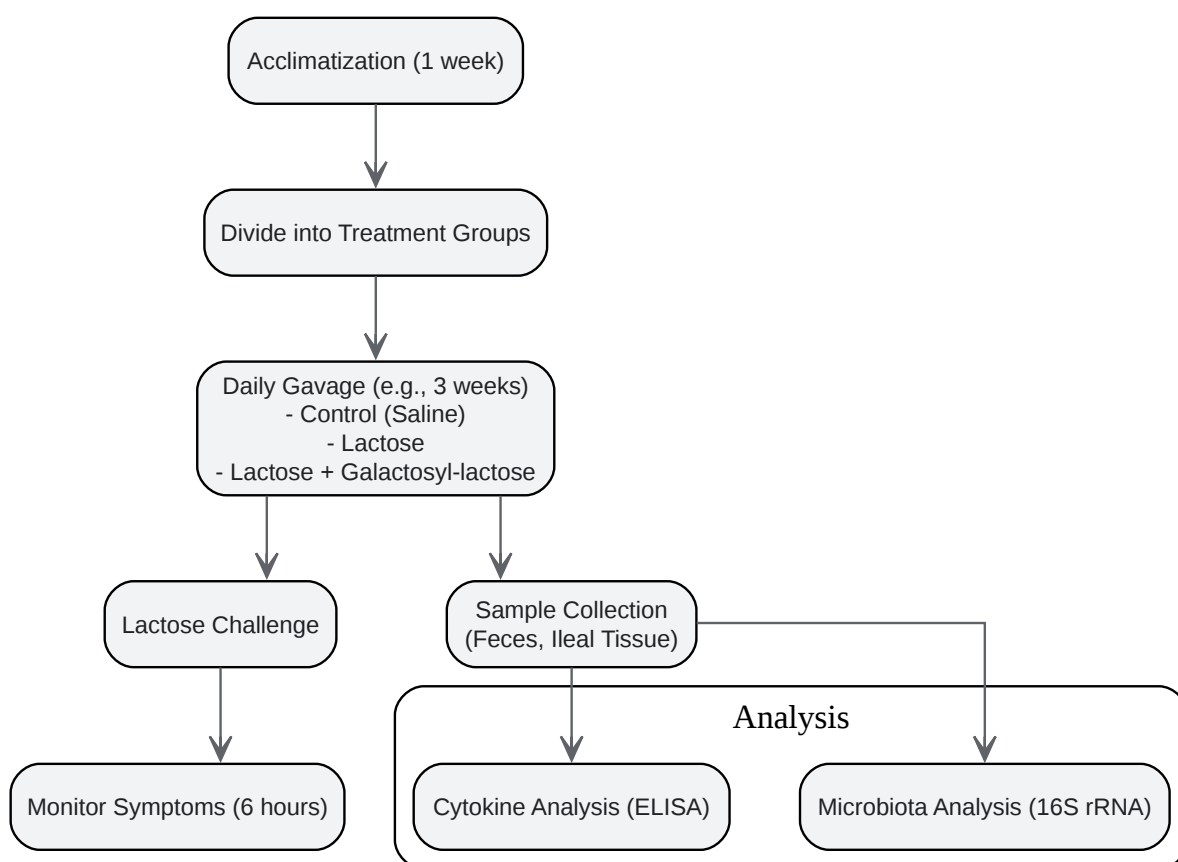
- Male C57BL/6J mice
- Standard chow diet
- Lactose solution for inducing intolerance
- **Galactosyl-lactose** (GOS) solution for treatment
- Metabolic cages
- Materials for collecting fecal and tissue samples
- ELISA kits for cytokine analysis (e.g., IL-1 β , IL-6, TNF- α , IL-10)

Procedure:

- **Acclimatization:** House mice under standard conditions with free access to food and water for one week.
- **Induction of Lactose Intolerance (if necessary):** Administer a lactose solution by oral gavage for a set period to induce symptoms.
- **Treatment Groups:** Divide mice into groups: Control (saline), Lactose-only, and Lactose + **Galactosyl-lactose**.
- **Gavage Administration:** Administer **galactosyl-lactose** solution or saline daily by oral gavage for the duration of the study (e.g., 3 weeks).^[4]
- **Symptom Monitoring:** After a lactose challenge, monitor mice for symptoms such as diarrhea (number of defecations, fecal mass) over a 6-hour period.^[4]

- **Sample Collection:** At the end of the study, collect fecal samples for microbiota analysis and ileal tissue for cytokine analysis.
- **Cytokine Analysis:** Homogenize ileal tissue and measure the levels of pro-inflammatory (IL-1 β , IL-6, TNF- α) and anti-inflammatory (IL-10) cytokines using ELISA.
- **Microbiota Analysis:** Analyze fecal samples for changes in gut microbiota composition using 16S rRNA sequencing.

Workflow Diagram:



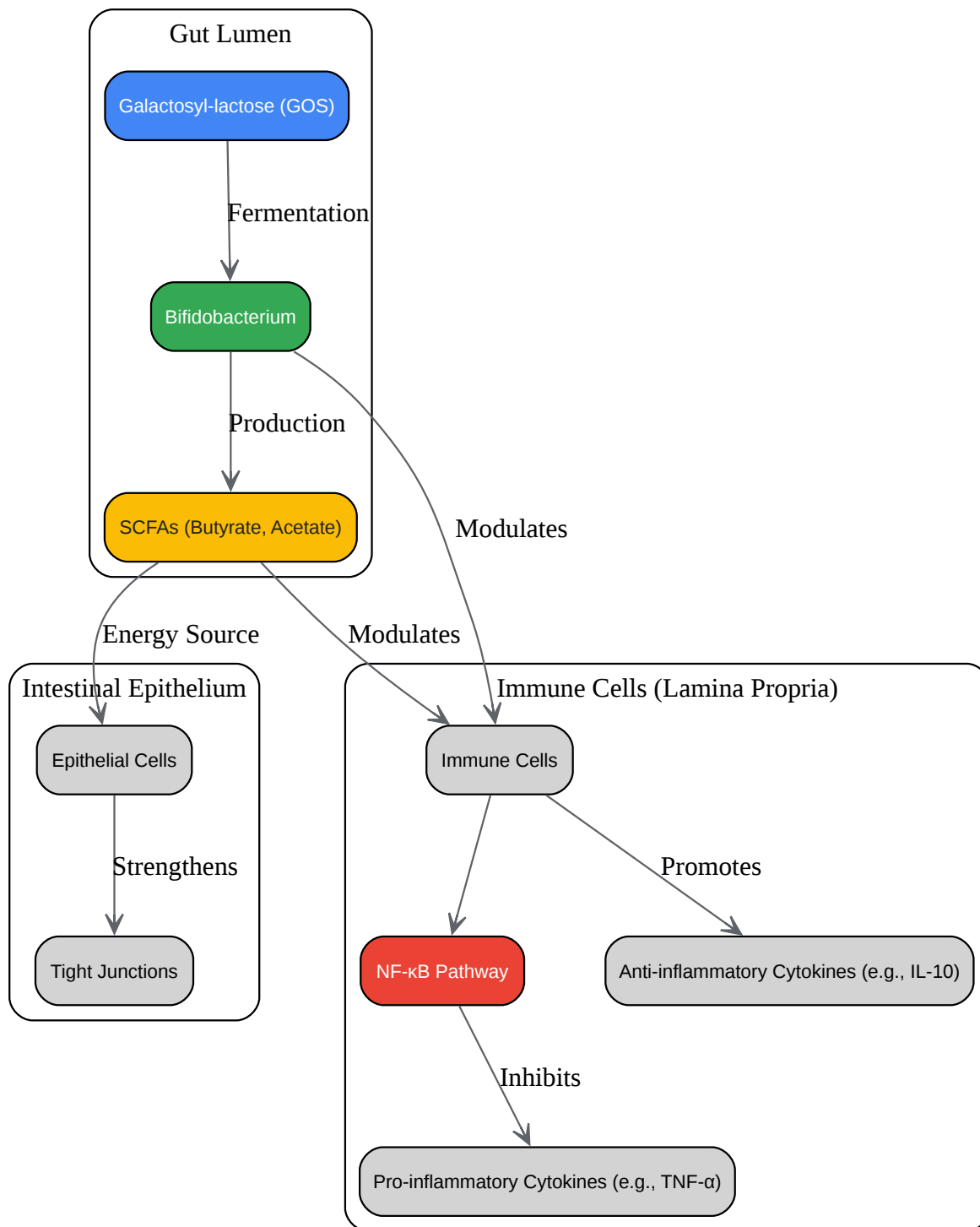
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Caption: Mouse Model Experimental Workflow.

Signaling Pathways

Galactosyl-lactose primarily exerts its effects through the modulation of gut microbiota, which in turn influences host signaling pathways. A key mechanism involves the production of SCFAs, which act on various host cells. Additionally, beneficial bacteria like *Bifidobacterium* can directly interact with the host immune system.

Signaling Pathway Diagram:



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Caption: **Galactosyl-lactose** Signaling Pathway.

Conclusion

Galactosyl-lactose is a promising functional food ingredient with well-documented prebiotic effects. Its ability to beneficially modulate the gut microbiota offers a viable strategy for improving gut health, managing lactose intolerance, and potentially modulating the immune system. The provided protocols serve as a foundation for researchers and developers to evaluate and incorporate **galactosyl-lactose** into novel functional food products. Further research can explore the strain-specific utilization of different **galactosyl-lactose** isomers and their synergistic effects with probiotics.

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